

# An In-depth Technical Guide to Cholesteryl cis-6-octadecenoate

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## Compound of Interest

Compound Name: Cholesteryl Petroselinate

Cat. No.: B15601930

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This technical guide provides a comprehensive overview of cholesteryl cis-6-octadecenoate, also known as **cholesteryl petroselinate**. It covers its fundamental physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biological systems, particularly in cellular signaling and its application in drug delivery systems.

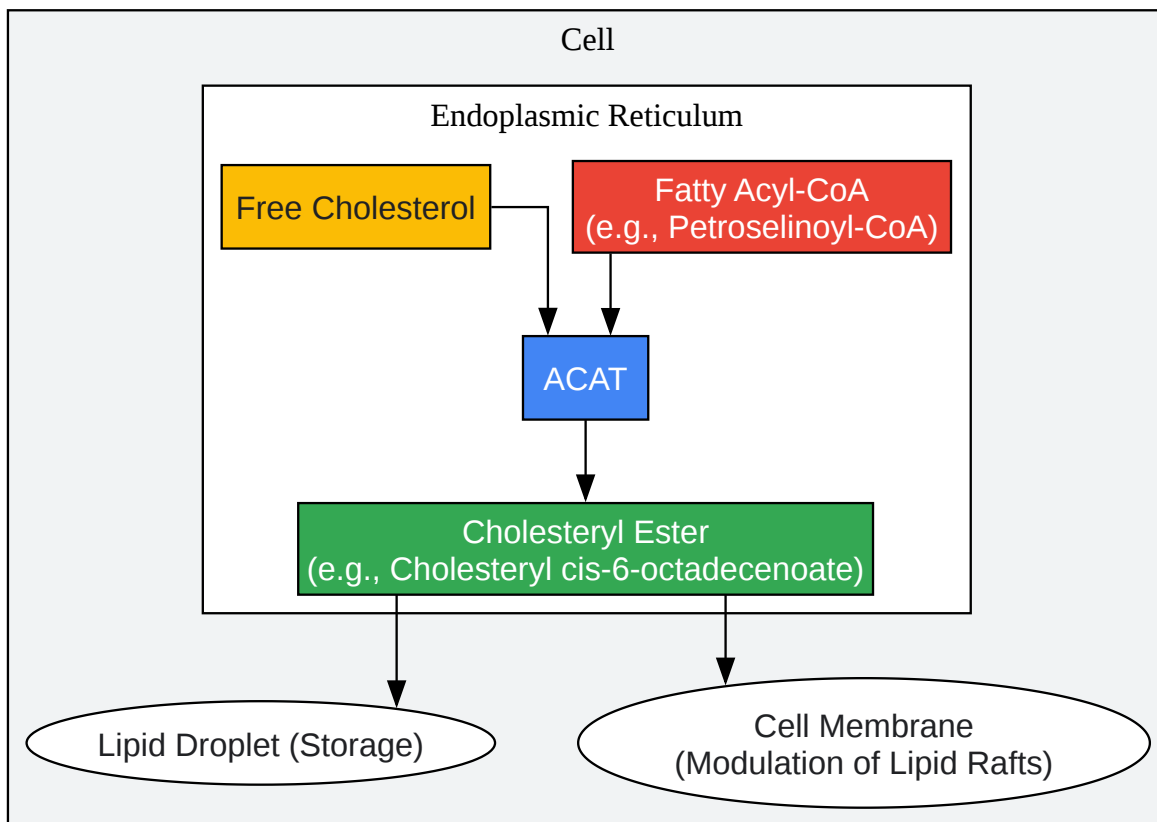
## Core Data Presentation

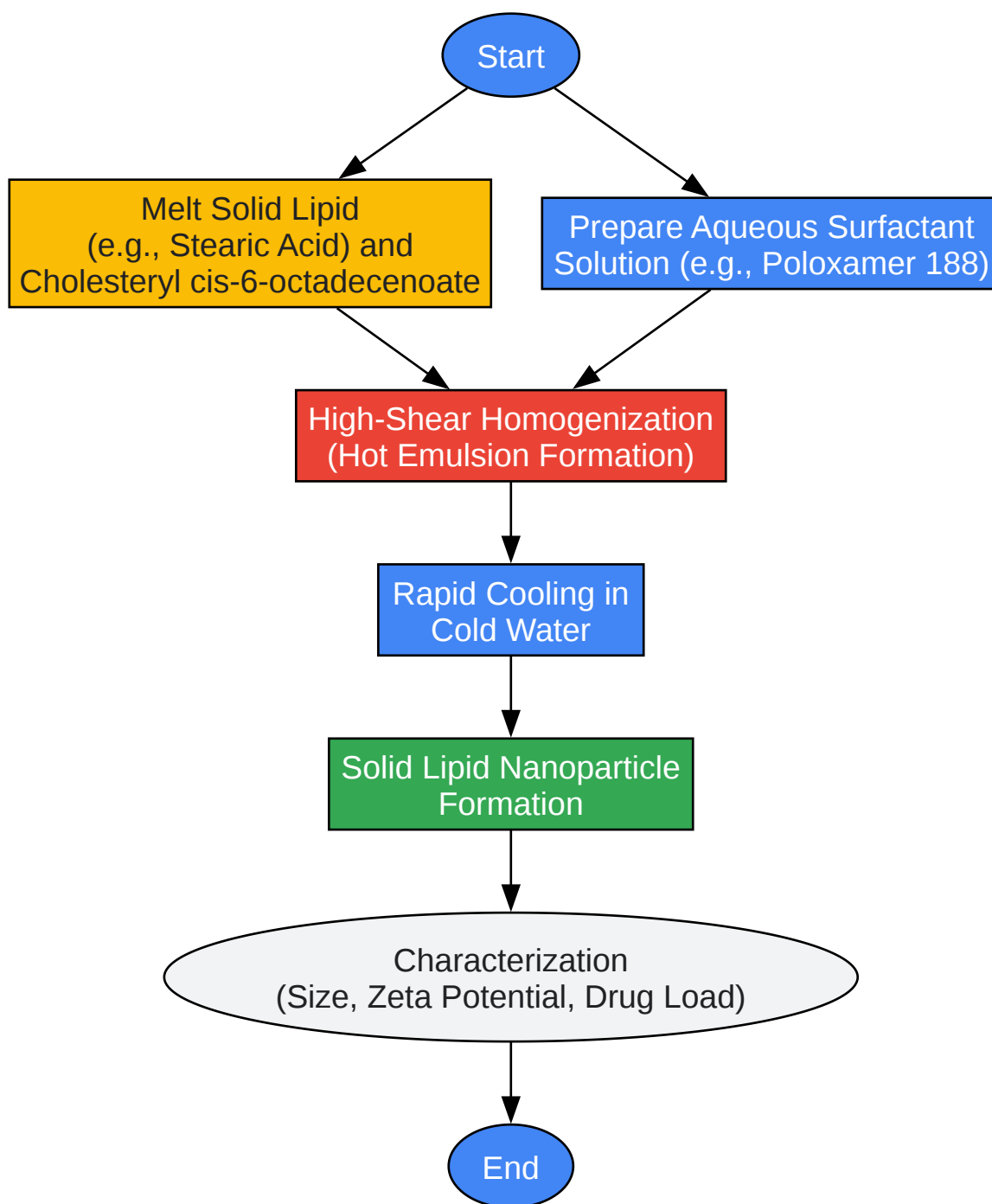
This section summarizes the key quantitative data for cholesteryl cis-6-octadecenoate. While specific experimental values for some properties of this particular ester are not readily available in the literature, data for structurally similar cholesteryl esters are provided for comparative purposes.

Property	Value	Reference/Note
Molecular Weight	651.1 g/mol	[1]
Molecular Formula	C45H78O2	[1]
CAS Number	19485-80-4	[1]
Physical State	Likely a white or off-white solid at room temperature.	Based on properties of similar cholesteryl esters.
Melting Point	Not specifically reported. Cholesteryl esters exhibit complex phase behavior with crystal and liquid crystal transitions.[2][3] For comparison, Cholesteryl Palmitate has a melting point of 75-77 °C.	
Boiling Point	Not reported due to thermal lability.	
Solubility	Expected to be soluble in nonpolar organic solvents like chloroform, ether, and toluene, and insoluble in water.	Based on general solubility of cholesteryl esters.
Liquid Crystal Phase	Forms a monotropic cholesteric liquid crystal phase. [2]	It does not form a smectic phase.[2][3]

## Chemical Structure

The structure of cholesteryl cis-6-octadecenoate consists of a cholesterol molecule esterified with petroselinic acid (cis-6-octadecenoic acid).





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## References

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